

Safe Handling and Disposal of 2-Naphthoyl Chloride: A Procedural Guide

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Compound of Interest

Compound Name: 2-Naphthoyl chloride

Cat. No.: B145925

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This document provides essential safety protocols and logistical information for the handling and disposal of **2-Naphthoyl chloride** (CAS No. 2243-83-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment. **2-Naphthoyl chloride** is a corrosive solid that is highly reactive with water and moisture, necessitating strict adherence to these guidelines.^{[1][2][3]}

Hazard Identification and Personal Protective Equipment (PPE)

2-Naphthoyl chloride is classified as a hazardous substance that causes severe skin burns and eye damage.^{[1][4][5][6]} It is water-reactive and contact with moisture liberates toxic hydrogen chloride gas.^{[1][2]} Therefore, all handling must occur in a controlled environment with appropriate engineering controls and PPE.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye & Face	Chemical safety goggles and a face shield.[4][5] Must meet EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1]	Protects against splashes and fumes that can cause serious eye damage.[5]
Hand	Chemical-resistant gloves (e.g., butyl rubber, nitrile, or neoprene).[4][7] Gloves must be inspected before use and removed properly to avoid skin contact.[5]	Prevents severe skin burns upon contact.[1][5][6]
Body	A flame-retardant or chemical-resistant lab coat.[4][7]	Provides a barrier against accidental spills and splashes.
Respiratory	All handling must be conducted within a certified chemical fume hood.[1][2][4] If exposure limits are exceeded, a NIOSH/MSHA approved respirator is required.[1]	Protects from inhaling irritating dust and toxic hydrogen chloride gas, which is liberated on contact with moisture.[1][2]

Operational Plan: Step-by-Step Handling Procedure

2.1. Preparation and Engineering Controls

- Work Area: All manipulations of **2-Naphthoyl chloride** must be performed inside a certified chemical fume hood.[1][4]
- Environment: Ensure the work area is dry and free from moisture. Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[1]
- Incompatible Materials: Keep away from water, moist air, strong oxidizing agents, and excess heat.[1][2]

2.2. Handling Protocol

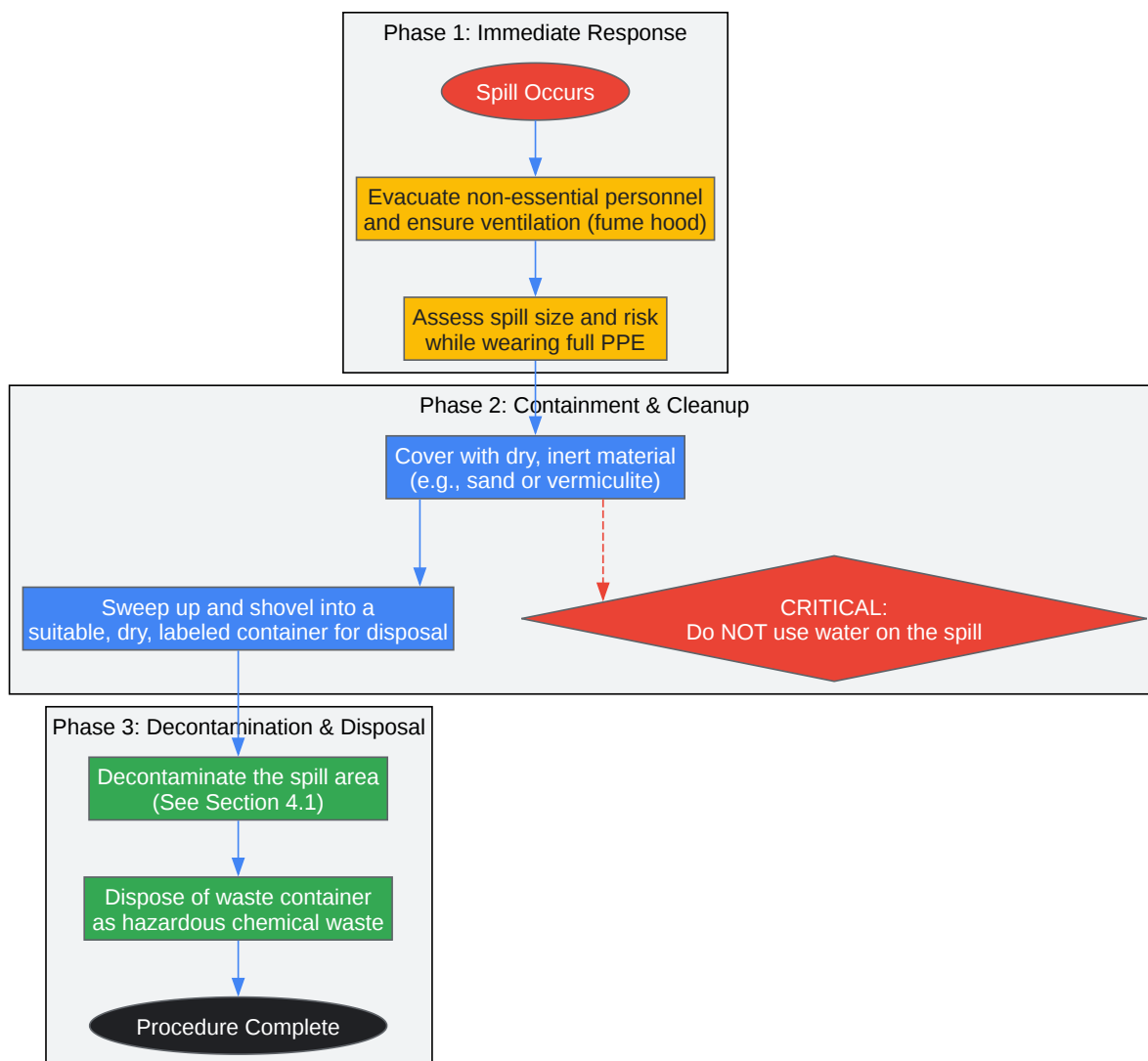
- Don all required PPE as specified in Table 1 before entering the work area.
- Carefully weigh or measure the required amount of **2-Naphthoyl chloride** within the fume hood. Avoid the formation of dust.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#)[\[2\]](#)
- Keep containers tightly sealed when not in use to prevent exposure to moisture.[\[2\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[1\]](#)[\[6\]](#)

Emergency Procedures

3.1. First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Call a physician or poison control center immediately.[\[1\]](#)[\[2\]](#)[\[6\]](#) Do not use mouth-to-mouth resuscitation.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[\[1\]](#)[\[2\]](#)[\[6\]](#)

3.2. Accidental Release (Spill) Response In the event of a spill, a clear and immediate response is critical to mitigate risks. The workflow below outlines the necessary steps.



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